

Application Note: NMR Characterization of 3-Methylazepan-3-ol Hydrochloride

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Compound of Interest

Compound Name: 3-Methylazepan-3-ol hydrochloride

CAS No.: 1823252-87-4

Cat. No.: B2566328

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Executive Summary & Structural Context

3-Methylazepan-3-ol hydrochloride (CAS: 1951441-20-5) presents specific analytical challenges due to the flexibility of the seven-membered azepane ring and the presence of a quaternary chiral center at C3. Unlike rigid piperidines, azepanes undergo rapid ring inversion (pseudorotation) at room temperature, often resulting in broad or averaged NMR signals.

Key Structural Features:

- Core: Saturated 7-membered amine (azepane).
- Substituents: A hydroxyl group and a methyl group at position C3.
- Stereochemistry: C3 is a chiral center. Consequently, the methylene protons at C2, C4, C5, C6, and C7 are diastereotopic, rendering them magnetically non-equivalent.
- Salt Form: The hydrochloride salt protonates the secondary amine (), inducing significant deshielding on

-protons (C2, C7) and potentially coupling NH protons to adjacent methylenes.

Sample Preparation Protocol

Proper sample preparation is the first step in ensuring data integrity. The choice of solvent dictates the visibility of exchangeable protons (OH, NH) and the resolution of salt species.

Solvent Selection Strategy

Solvent	Pros	Cons	Recommendation
DMSO-d6	Preserves exchangeable protons (OH, NH). Excellent solubility for salts.	High viscosity broadens lines. Strong solvent peak (2.50 ppm) may overlap with C-H signals.	Primary Choice for full structural assignment.
D O	Eliminates OH/NH signals (simplifies spectrum). Sharpens lines by removing coupling to exchangeable protons.	Loss of critical NH/OH connectivity data. pH dependence of chemical shifts. ^[1]	Secondary Choice for purity assays or if signal overlap is severe.
CDCl ₃	Low viscosity, standard reference.	Poor solubility for HCl salts. Requires free-basing (add Na CO ₃ in situ) or adding CD ₃ OD.	Not Recommended for the salt form directly.

Preparation Steps (Standard 5mm Probe)

- Weighing: Accurately weigh 5–10 mg of the analyte.
- Dissolution: Add 0.6 mL of DMSO-d₆

(99.9% D).

- Note: Ensure the solvent is dry; water peaks can obscure the C3-OH signal.
- Homogenization: Vortex for 30 seconds. If the salt is stubborn, sonicate for 1 minute.
- Reference: Ensure the solvent contains TMS (0.00 ppm) or calibrate to the residual DMSO pentet (2.50 ppm).

1H NMR Analysis & Assignment Logic

The 3,3-disubstitution pattern breaks the symmetry of the azepane ring. The assignment strategy relies on identifying the "anchors": the isolated Methyl group and the heteroatom-adjacent methylenes.

Predicted Chemical Shifts & Multiplicities (DMSO-d6)

Note: Values are representative estimates based on azepane derivatives.

Position	Protons	Approx. (ppm)	Multiplicity	Diagnostic Logic
NH	2H	8.5 – 9.5	Broad s/d	Disappears in D O. Indicates salt formation.
OH	1H	4.5 – 5.5	s (sharp)	Attached to quaternary C3. No vicinal coupling.
C2-H /H	2H	3.0 – 3.4	AB System (d/dd)	Most deshielded CH (adj. to N and C- O). Diastereotopic.
C7-H /H	2H	2.9 – 3.2	Multiplet	Adjacent to N only.
C4, C5, C6	6H	1.4 – 1.9	Complex m	"Ring envelope." C4/C6 are distinct but often overlap.
C3-CH	3H	1.1 – 1.3	Singlet	Key Anchor. High field singlet.

Critical Interpretation Notes

- The C2 Methylene: Because C3 is quaternary and chiral, the C2 protons are chemically non-equivalent and have no vicinal neighbors. They will appear as a geminal AB quartet (or two doublets) with a large coupling constant (Hz). This is the "fingerprint" of the 3-substituted azepane core.

- Conformational Broadening: If the ring signals (C4-C6) appear as broad humps rather than sharp multiplets, the molecule is undergoing intermediate-rate ring flipping.
 - Action: Run the experiment at 320 K to sharpen lines (fast exchange limit) or 230 K to freeze conformers (slow exchange limit).

¹³C NMR & DEPT Analysis

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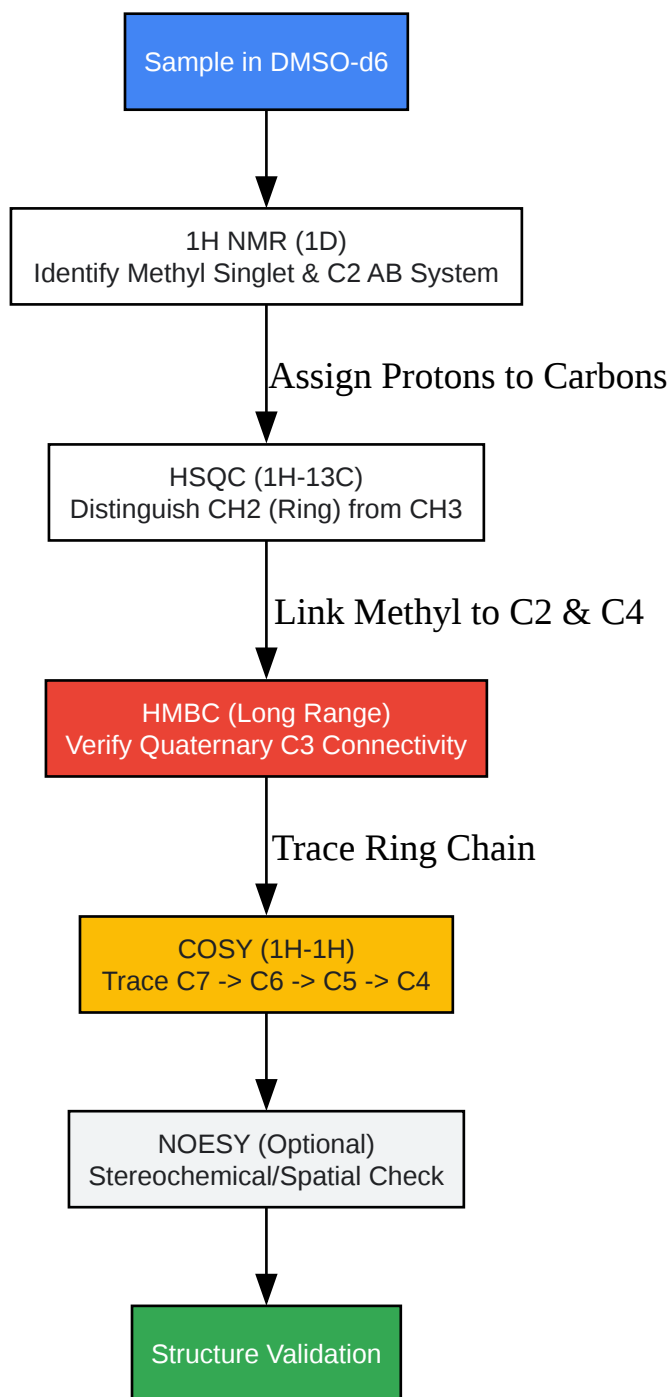
¹³C spectrum provides the carbon count and validates the quaternary center.

Carbon Type	Count	Approx. ^{[1][2]} ^{[3][4][5]} (ppm)	DEPT-135 Phase	Assignment
C3 (Quaternary)	1	68 – 72	Absent	Deshielded by Oxygen. Disappears in DEPT.
C2 (CH)	1	55 – 60	Negative	Alpha to N and C-O.
C7 (CH)	1	45 – 48	Negative	Alpha to N.
C4, C5, C6	3	20 – 40	Negative	Ring methylenes.
C3-CH	1	22 – 28	Positive	Methyl signal.

2D NMR Workflow for Connectivity

To unambiguously prove the structure, follow this 2D correlation workflow. This confirms the position of the methyl group and the integrity of the ring.

Workflow Diagram (DOT)



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Caption: Step-by-step 2D NMR correlation workflow for structural validation.

Key Correlations to Look For

- HMBC (Heteronuclear Multiple Bond Correlation):

- Source: Methyl Protons (~1.2).
- Targets:
 - C3 (Quaternary): Strong 2-bond correlation (70 ppm).
 - C2 (CH): 3-bond correlation (58 ppm).
 - C4 (CH): 3-bond correlation (38 ppm).
- Significance: This definitively places the methyl and hydroxyl groups at the same carbon (C3), ruling out isomers like 3-methylazepan-4-ol.
- COSY (Correlation Spectroscopy):
 - The C2 protons should show NO COSY cross-peaks to other ring protons (isolated by the quaternary C3 and Nitrogen).
 - The C7 protons will couple to C6, which couples to C5, and so on. This "spin system" trace confirms the azepane ring size.

Advanced Protocol: Stereochemistry & Salt Stoichiometry

Determining Salt Stoichiometry (qNMR)

To confirm the sample is a mono-hydrochloride salt:

- Internal Standard: Add a known amount (molar equivalent) of Maleic Acid or Dimethyl Sulfone to the sample.
- Pulse Sequence: Use a long relaxation delay (s) to ensure full relaxation.
- Integration: Integrate the Methyl Singlet (3H) against the internal standard.
- Calculation: If the molar ratio matches the weight ratio, the purity is confirmed.
- Chloride Counter-ion: While NMR cannot see Cl, the chemical shift of the NH protons (>8.5 ppm) and their integration (2H) confirms the protonated amine state.

Stereochemical Considerations

Since the molecule has a plane of symmetry only if it were achiral (which it is not), the sample is likely a racemic mixture of enantiomers unless synthesized asymmetrically.

- Chiral Shift Reagents: To determine enantiomeric excess (ee), add Pirkle's Alcohol or use a chiral solvating agent (e.g., (R)-BINOL). The Methyl singlet will split into two singlets if the sample is racemic.

Troubleshooting Guide

Observation	Root Cause	Corrective Action
Missing OH/NH signals	Wet solvent (D O exchange) or rapid exchange.	Dry DMSO over molecular sieves; run spectrum at lower temp (280 K).
Broad/Undefined Ring Signals	Ring flipping (conformational exchange).	Perform Variable Temperature (VT) NMR. Heat to 320 K to average, or cool to 230 K to freeze.
Extra peaks near Methyl	Rotamers or impurities.	Check HSQC. If peaks have same carbon correlation, they are rotamers. If different, they are impurities.

References

- Azepane Conformational Analysis
 - Conformational regulation of substituted azepanes through selective monofluorination.[6] Organic & Biomolecular Chemistry.[6] [Link](#)
- NMR of Amine Salts
 - NMR Chemical Shifts of Common Laboratory Solvents as Trace Impurities. J. Org.[3] Chem. 1997, 62, 21, 7512–7515. [Link](#)
- General Azepane Data (Analogous Structures)
 - Synthesis and structural characterization of 1,4-diazepanes. ResearchGate. [Link](#)
- Chemical Shift Database
 - PubChem Compound Summary for Azepan-3-ol. National Library of Medicine. [Link](#)

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Sources

- 1. Thieme E-Books & E-Journals [thieme-connect.de]
- 2. bcpw.bg.pw.edu.pl [bcpw.bg.pw.edu.pl]
- 3. organicchemistrydata.netlify.app [organicchemistrydata.netlify.app]
- 4. chemscene.com [chemscene.com]
- 5. chemscene.com [chemscene.com]
- 6. Conformational regulation of substituted azepanes through selective monofluorination - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
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